

Executive Directive: Immediate Action Required

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Compound of Interest

Compound Name: (2R)-Eriodictyol

Cat. No.: B13449343

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Do not dispose of **(2R)-Eriodictyol** down the drain or in municipal trash.

As a flavanone with documented bioactivity and potential aquatic toxicity, **(2R)-Eriodictyol** (CAS: 552-58-9) must be managed as Hazardous Chemical Waste. While often classified as a lower-tier hazard in small quantities compared to acute toxins, its specific enantiomeric purity and biological activity require strict adherence to incineration protocols to prevent environmental bioaccumulation.

Operational Rule: All disposal workflows must aim for high-temperature incineration equipped with afterburners and scrubbers.

Hazard Profile & Risk Assessment

To handle this compound safely, you must understand the why behind the protocols. **(2R)-Eriodictyol** is not inert; it is a bioactive agent.

| Parameter | Specification | Operational Implication |
|--------------------|--|---|
| CAS Number | 552-58-9 | Use for waste manifesting and inventory tracking. |
| Physical State | Solid (Powder) | High risk of particulate inhalation; requires dust control. |
| GHS Classification | Warning | Treat as an Irritant (Skin/Eye) and Aquatic Toxin.[1] |
| Key H-Codes | H302 (Harmful if swallowed) H410 (Very toxic to aquatic life) | Zero-tolerance policy for drain disposal. |
| Solubility | DMSO, Methanol, Ethanol | Use these solvents for equipment decontamination. |

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Scientific Insight: The (2R)-enantiomer is the biologically active form in many metabolic pathways. Releasing this into the water table can disrupt local microbial or aquatic ecosystems more potently than the racemate. Therefore, the H410 designation dictates our disposal strategy: Total thermal destruction.

Waste Segregation & Pre-Disposal Protocol

Effective disposal starts at the bench. You must segregate waste streams to prevent cross-contamination that could result in expensive disposal surcharges or dangerous chemical reactions.

A. Solid Waste (Pure Compound)

- Container: Collect in a dedicated, wide-mouth HDPE or glass jar labeled "Solid Organic Hazardous Waste."

- Labeling: Must include full chemical name "**(2R)-Eriodictyol**," CAS number, and the hazard flag "Toxic to Aquatic Life."
- Prohibition: Do not mix with oxidizers (e.g., perchlorates, nitrates) as flavonoids are reducing agents and can react exothermically.

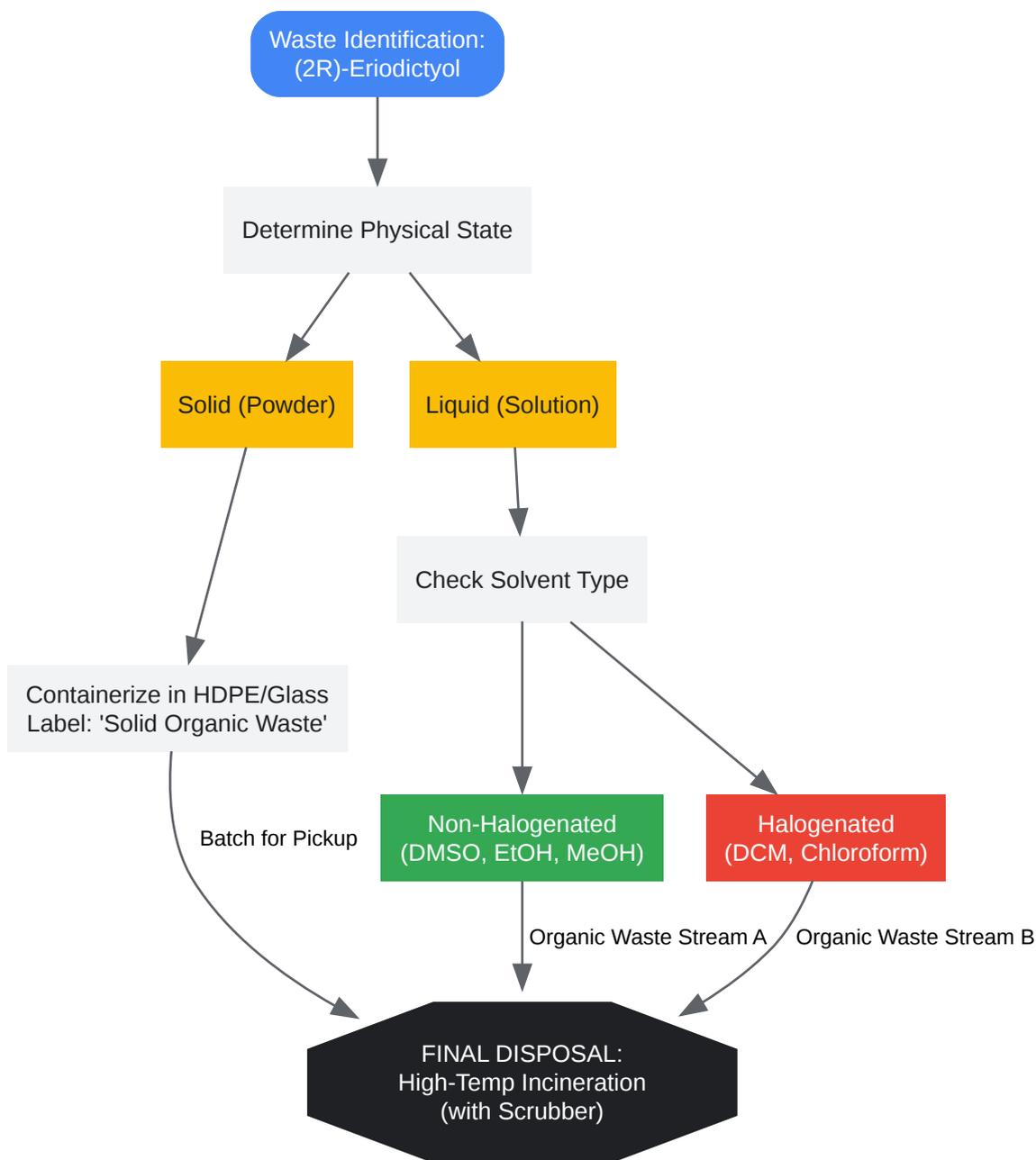
B. Liquid Waste (Solutions in DMSO/Methanol)

- Segregation: Separate based on the solvent carrier.
 - Non-Halogenated: If dissolved in Methanol, Ethanol, or DMSO.
 - Halogenated:^[2] If dissolved in Chloroform or DCM (less common for this compound but possible).
- Concentration: If the concentration is >10 mM, flag the container as "High Concentration Bioactive."

Disposal Workflows

The following diagrams illustrate the mandatory decision logic for disposing of **(2R)-Eriodictyol**.

Workflow 1: Waste Stream Decision Tree



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Figure 1: Logic flow for segregating **(2R)-Eriodictyol** waste streams to ensure proper incineration.

Experimental Protocol: Decontamination of Glassware

Simply rinsing glassware down the sink is a violation of the H410 aquatic toxicity standard. Use this "Triple Rinse & Collect" method.

Prerequisites:

- Solvent: Methanol or Ethanol (High solubility for flavonoids).
- PPE: Nitrile gloves, safety goggles.

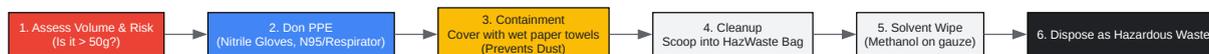
Step-by-Step Procedure:

- Primary Solubilization: Add a small volume (~10-20 mL) of methanol to the contaminated flask/vial. Swirl to dissolve residual solids.
- Collection: Pour this rinsate into the Liquid Organic Waste container (Non-Halogenated).
- Secondary Rinse: Repeat Step 1 and 2.
- Aqueous Wash: Perform a final rinse with distilled water. Crucial: Collect this first water rinse into the chemical waste container as well.
- Final Cleaning: The glassware is now chemically clean and can be washed with standard laboratory detergent in the sink.

Emergency Procedures: Spill Management

In the event of a powder spill, your primary goal is to prevent aerosolization (inhalation hazard) and environmental release.

Workflow 2: Spill Response Protocol



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Figure 2: Step-by-step spill response to minimize inhalation risk and environmental contamination.[2][3]

Detailed Spill Steps:

- Dampen: Do not dry sweep. Gently cover the powder with paper towels dampened with water or a specific spill control agent.[4] This prevents the light powder from becoming airborne.
- Scoop: Use a plastic scoop or dustpan to lift the damp material.
- Decontaminate Surface: Wipe the area with a methanol-soaked gauze to remove the invisible organic film.
- Disposal: Place all towels, scoops, and gloves used into a heavy-duty plastic hazardous waste bag.

Regulatory Compliance & Grounding

Adherence to these protocols ensures compliance with the following regulatory frameworks:

- EPA RCRA (Resource Conservation and Recovery Act): While **(2R)-Eriodictyol** is not explicitly P-listed or U-listed, it falls under the "Characteristic of Toxicity" if leached, and general "Process Waste" rules. It must be manifested as chemical waste [1].
- GHS (Globally Harmonized System): Compliance with H410 requires prevention of release to the environment (drains/waterways) [2].

References

- United States Environmental Protection Agency (EPA). Hazardous Waste Identification: RCRA Subtitle C. Available at: [\[Link\]](#)

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Sources

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- [3. ccny.cuny.edu \[ccny.cuny.edu\]](#)
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